

optimizing tiadinil application frequency and concentration

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Compound Focus: Tiadinil

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Tiadinil Application & Efficacy: Key Experimental Data

For a quick overview, the table below summarizes core experimental findings on **Tiadinil**'s efficacy against watermelon gummy stem blight (GSB) caused by *Stagonosporopsis citrulli* [1].

Application/Variable	Concentration	Key Finding / Efficacy	Experimental Context
In Vitro Mycelial Growth Inhibition	≥ 100 ppm	Complete inhibition	Direct antifungal activity on culture [1]
In Vitro Conidial Germination Inhibition	≥ 2000 ppm	Complete inhibition	Direct antifungal activity on spores [1]
Foliar Application (Disease Reduction)	≥ 10 ppm	Significant reduction	Single spray, 48h before/after inoculation with <i>S. citrulli</i> [1]
Application Method (Foliar vs. Drench)	≥ 1000 ppm	Foliar >> Drench in efficacy	Application 48h before pathogen inoculation [1]

Application/Variable	Concentration	Key Finding / Efficacy	Experimental Context
SAR Induction & Direct Action	Varies	Dual mode of action: induces host SAR + direct antifungal effect	New mode of action identified against GSB [1]

FAQs and Troubleshooting Guide

Concentration & Formulation

- **Q: What is a recommended starting concentration for in vivo foliar application?**
 - **A:** Research on watermelon seedlings showed that a single foliar application at concentrations as low as **10 ppm**, 48 hours before or after pathogen inoculation, significantly reduced disease severity [1]. Begin dose-response experiments in this range.
- **Q: What concentration completely inhibits pathogen growth in vitro?**
 - **A:** For direct antifungal activity against *S. citrulli*, **Tiadinil** completely inhibited mycelial growth at **≥ 100 ppm** and conidial germination at **≥ 2000 ppm** [1]. Use this for *in vitro* assays.
- **Q: What formulation types are available?**
 - **A:** **Tiadinil** plant activators are commercially available in **liquid, granular, and powder** formulations. Liquid formulations are most common due to ease of application and rapid absorption [2].

Application Protocol

- **Q: How does application frequency impact efficacy?**
 - **A:** The efficacy of **Tiadinil** is affected by both concentration and the **frequency of application** [1]. The optimal number of applications will depend on factors like disease pressure and crop growth stage, so testing different schedules is crucial.
- **Q: What is the most effective application method?**

- **A: Foliar spray** is the most widely adopted and effective method. Experiments showed plants treated with foliar application had significantly lower disease severity than those receiving an equivalent drench (soil) application [1] [2].
- **Q: When should Tiadinil be applied relative to pathogen challenge?**
 - **A:** For protective activity, apply **48 hours before inoculation** to allow the plant to fully activate its Systemic Acquired Resistance (SAR) pathways [1].

Mode of Action & Chemistry

- **Q: What is Tiadinil's mode of action?**
 - **A: Tiadinil** is classified by the Fungicide Resistance Action Committee (FRAC) in **Group P03** as a host plant defense inducer [3]. It works by activating **Systemic Acquired Resistance (SAR)**. Recent studies also confirm a **direct antifungal activity** at higher concentrations, suggesting a dual mode of action [1].
- **Q: What is Tiadinil's chemical profile?**
 - **A:** Its IUPAC name is **N-(3-chloro-4-methylphenyl)-4-methyl-1,2,3-thiadiazole-5-carboxamide** [3]. It has a molecular mass of 267.73 and low volatility [3].

Experimental Protocols

Protocol 1: In Vivo Efficacy of Tiadinil via Foliar Application

This protocol is based on experiments controlling gummy stem blight in watermelon [1].

- **Plant Material:** Use healthy, uniformly-grown watermelon seedlings (e.g., at the 2-3 true leaf stage).
- **Pathogen Preparation:** Prepare a conidial suspension of *Stagonosporopsis citrulli* at a concentration of 10^5 spores/mL.
- **Tiadinil Application:** Prepare **Tiadinil** solutions in a suitable solvent (e.g., acetone or diluted surfactant) and then dilute with water to target concentrations (e.g., 1, 10, 100, 1000 ppm). Include a water-only control.
- **Treatment Timing:** Apply **Tiadinil** as a fine foliar spray to runoff on the seedlings. For protective efficacy, apply **48 hours before** pathogen inoculation. For curative activity, apply **48 hours after**

inoculation.

- **Pathogen Inoculation:** Spray the conidial suspension evenly onto the leaves of all treatment and control groups.
- **Post-Inoculation:** Maintain plants in a controlled environment with high humidity (>90%) to promote infection.
- **Disease Assessment:** After a suitable incubation period (e.g., 7-14 days), assess disease severity using a standardized grading scale (e.g., 0-5, where 0=no symptoms and 5=severe stem necrosis and leaf blight). Calculate percent disease control relative to the untreated control.

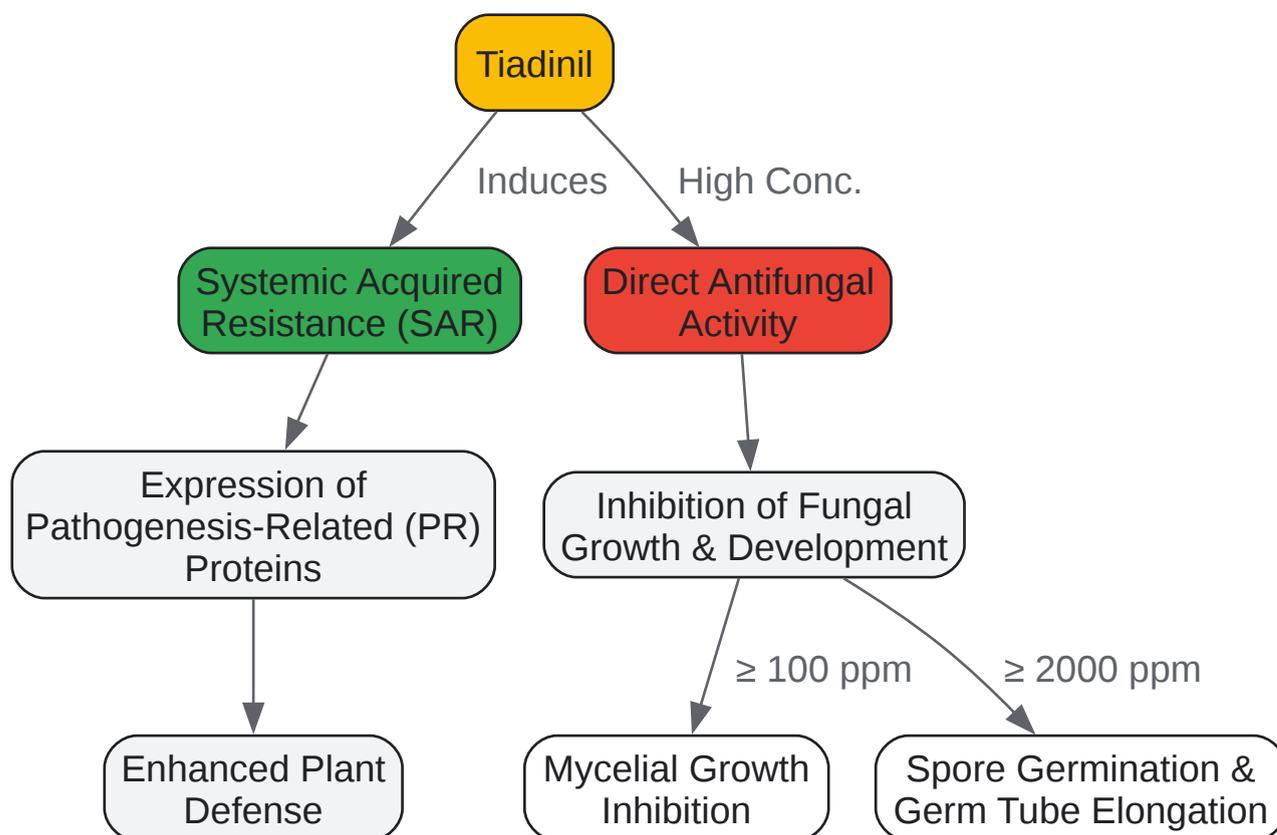
Protocol 2: In Vitro Antifungal Activity Assay

This protocol assesses the direct effect of **Tiadinil** on fungal growth [1].

- **Culture Medium:** Prepare Potato Dextrose Agar (PDA) plates or another appropriate medium.
- **Compound Incorporation:** Add **Tiadinil** to the molten agar before it solidifies to create final concentrations in the medium (e.g., 0, 1, 10, 100, 1000 ppm).
- **Fungal Inoculation:** Place a mycelial plug (e.g., 5 mm diameter) from the leading edge of an active culture of *S. citrulli* in the center of each plate.
- **Incubation:** Incubate plates at the pathogen's optimal temperature (e.g., 25°C) in the dark.
- **Data Collection:** Measure the diameter of the fungal colony in two perpendicular directions every 24 hours until the mycelium in the control treatment nearly fills the plate.
- **Analysis:** Calculate the percentage of mycelial growth inhibition for each concentration compared to the control.

Tiadinil's Dual Mode of Action

The diagram below illustrates the two key mechanisms through which **Tiadinil** protects plants, as identified in recent research [1] [4].



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Research Note

Tiadinil is **not approved** under the current EC Regulation 1107/2009 [3]. Researchers should confirm the regulatory status in their country and ensure compliance for experimental use.

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